

# Navigating the Isomeric Landscape of Methyl 2-Hexenoate: A Technical Overview

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## Compound of Interest

Compound Name: Methyl cis-2-hexenoate

Cat. No.: B15202258

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Methyl 2-hexenoate, with a specific focus on identifying its various isomeric forms and their corresponding Chemical Abstracts Service (CAS) numbers. This document is intended to serve as a valuable resource for professionals in research, scientific, and drug development fields who require precise chemical identification and property data.

## Identifying Methyl cis-2-hexenoate: CAS Numbers and Isomeric Forms

Methyl 2-hexenoate can exist as two geometric isomers: cis (Z) and trans (E). The assignment of a definitive CAS number is isomer-specific.

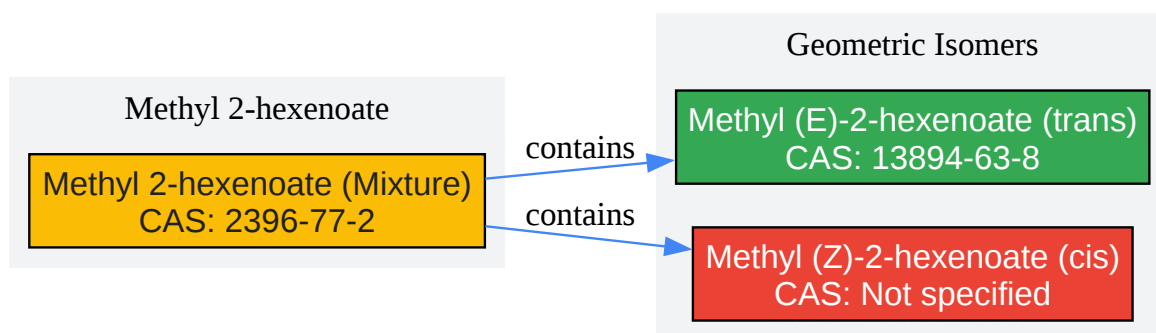
- Methyl 2-hexenoate (Isomer Mixture): The CAS number 2396-77-2 is assigned to Methyl 2-hexenoate where the stereochemistry is not specified, implying it could be a mixture of cis and trans isomers.<sup>[1][2]</sup>
- Methyl (E)-2-hexenoate (trans isomer): The trans isomer, formally named Methyl (E)-2-hexenoate, has the specific CAS number 13894-63-8.<sup>[3][4][5]</sup>
- Methyl (Z)-2-hexenoate (cis isomer): A specific CAS number for the cis isomer, Methyl (Z)-2-hexenoate, is not readily available in the public domain, suggesting it may be less common or studied.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of Methyl 2-hexenoate. The data largely pertains to the isomer mixture or the trans isomer, as specific data for the cis form is limited.

Property	Value	Isomer
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	All Isomers
Molecular Weight	128.17 g/mol	All Isomers
Boiling Point	168.0 to 170.0 °C @ 760.00 mm Hg	(E)-isomer[3]
Specific Gravity	0.911 to 0.916 @ 25.00 °C	Isomer Mixture[2]
Refractive Index	1.432 to 1.438 @ 20.00 °C	Isomer Mixture[2]
Flash Point	112.00 °F TCC (44.44 °C)	Isomer Mixture[2]
Solubility	Very slightly soluble in water; soluble in alcohol.[1][2]	General

## Isomeric Relationship of Methyl 2-Hexenoate



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Caption: Relationship between Methyl 2-hexenoate and its geometric isomers.

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **Methyl cis-2-hexenoate** are not extensively documented in publicly available literature. However, general methods for the synthesis of  $\alpha,\beta$ -unsaturated esters often involve Wittig or Horner-Wadsworth-Emmons reactions, which can be tuned to favor the formation of either the (E) or (Z) isomer.

For the analysis of isomeric purity, capillary gas chromatography (GC) is a suitable technique, often coupled with mass spectrometry (MS) for definitive identification. Spectroscopic methods such as  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR would also be critical in distinguishing between the cis and trans isomers based on the coupling constants of the vinylic protons and the chemical shifts of the carbons in the double bond.

## Safety and Handling

Methyl 2-hexenoate is classified as a flammable liquid and vapor.[1][3] Standard laboratory safety precautions, including the use of personal protective equipment such as safety glasses, gloves, and a lab coat, are recommended when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

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## References

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